

Essential Safety and Operational Guide for Handling Fmoc-Lys(biotin-PEG4)-OH

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Compound of Interest

Compound Name: Fmoc-Lys (biotin-PEG4)-OH

Cat. No.: B607492

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For researchers, scientists, and drug development professionals, the safe handling of specialized chemical reagents like Fmoc-Lys(biotin-PEG4)-OH is paramount. This guide provides immediate, essential safety protocols, operational plans for handling, and disposal procedures to ensure a secure laboratory environment and maintain the integrity of your research.

Chemical Identifier:

- Name: Fmoc-Lys(biotin-PEG4)-OH
- CAS Number: 1334172-64-3
- Molecular Formula: C42H59N5O11S
- Molecular Weight: 842.01 g/mol

Hazard Identification and Precautionary Measures

While a comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available from a single manufacturer, information from suppliers indicates the following hazards and precautions.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

Signal Word: Warning[1]

Precautionary Statements:

- Prevention:
 - P264: Wash hands and any exposed skin thoroughly after handling.[1]
 - P270: Do not eat, drink or smoke when using this product.[1]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- Response:
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
 - P332+P313: If skin irritation occurs: Get medical advice/attention.[1]
 - P337+P313: If eye irritation persists: Get medical advice/attention.[1]
 - P362+P364: Take off contaminated clothing and wash it before reuse.[1]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[1]

Personal Protective Equipment (PPE)

The consistent use of appropriate PPE is the primary defense against potential exposure.

PPE Category	Specific Recommendations	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from airborne powder particles and potential splashes.[2]
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents direct skin contact with the compound.[2]
Body Protection	A fully buttoned laboratory coat.	Protects skin and personal clothing from contamination.[2]
Respiratory Protection	A NIOSH-certified respirator may be required if dust is generated and ventilation is inadequate.	Prevents inhalation of fine powder particles.[2]
Foot Protection	Closed-toe shoes that cover the entire foot.	Protects feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling Fmoc-Lys(biotin-PEG4)-OH from receipt to disposal minimizes risks.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound at -20°C in a sealed, desiccated container.[3][4]
- Handle under dry conditions and avoid repeated freeze-thaw cycles.[3]

Engineering Controls

- Ventilation: Use in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is recommended.[2][5]

Handling and Use

- General Hygiene: Practice good laboratory hygiene. Avoid contact with skin and eyes. Do not ingest or inhale. Wash hands thoroughly after handling.[\[2\]](#)
- Weighing: If weighing the solid form, do so in a location with minimal air disturbance or in a ventilated enclosure to prevent dust formation.
- Dissolving: When preparing solutions, add the solvent to the solid slowly to avoid splashing. This compound is soluble in Methylene chloride, DMAC, or DMSO.[\[6\]](#)

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[\[2\]](#)
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing.[\[2\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[\[5\]](#)
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[\[2\]](#)

Disposal Plan

Proper disposal of Fmoc-Lys(biotin-PEG4)-OH and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Solid Waste: Place unused or expired Fmoc-Lys(biotin-PEG4)-OH powder in its original container or a clearly labeled, sealed container designated for solid chemical waste.[\[7\]](#)
- Contaminated Materials: Any materials that have come into contact with the compound, such as gloves, pipette tips, and weigh boats, should be considered contaminated. Collect these materials in a designated, sealed plastic bag or container labeled as "Solid waste contaminated with Fmoc-Lys(biotin-PEG4)-OH".[\[7\]](#)

- Liquid Waste: Solutions containing Fmoc-Lys(biotin-PEG4)-OH should be collected in a dedicated, leak-proof, and chemically resistant container (e.g., a high-density polyethylene bottle).^[7]

Labeling and Storage of Waste

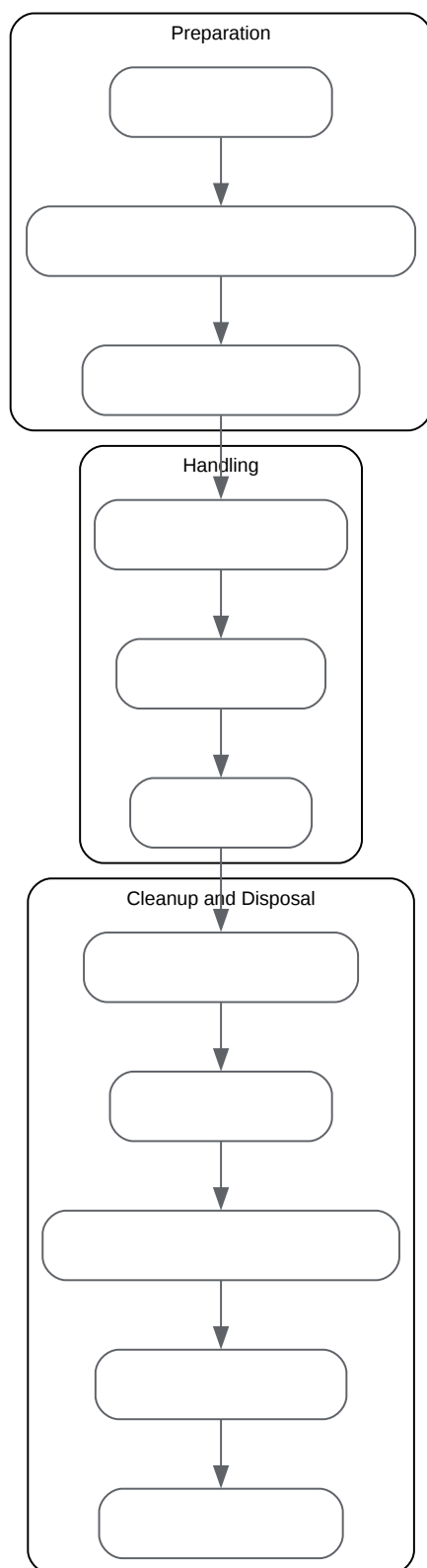
- All waste containers must be clearly labeled with the chemical name and associated hazards.
- Store waste in a designated, secure area away from incompatible materials, pending disposal.

Final Disposal

- Dispose of all chemical waste through your institution's licensed hazardous waste disposal service.
- Do not dispose of this chemical down the drain or in regular solid waste.^[7]

Experimental Workflow

The following diagram illustrates a logical workflow for the safe handling of Fmoc-Lys(biotin-PEG4)-OH in a laboratory setting.



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Caption: Workflow for Safe Handling of Fmoc-Lys(biotin-PEG4)-OH.

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